

An In-depth Technical Guide to the Molecular Properties of Icosanal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Icosanal
CAS No.:	12001-36-4
Cat. No.:	B081909

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental molecular characteristics of **icosanal**, a long-chain saturated fatty aldehyde. The information presented is essential for professionals engaged in chemical synthesis, analytical chemistry, and the development of novel therapeutics where this compound may serve as a key intermediate or reference standard.

Quantitative Data Summary

The core molecular properties of **icosanal** are summarized in the table below. This data is foundational for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value	References
Molecular Formula	C ₂₀ H ₄₀ O	[1][2][3][4][5]
Molecular Weight	296.53 g/mol	[1][2][6]
Monoisotopic Mass	296.307915895 Da	[4][6]
CAS Registry Number	2400-66-0	[1][2][3][4]

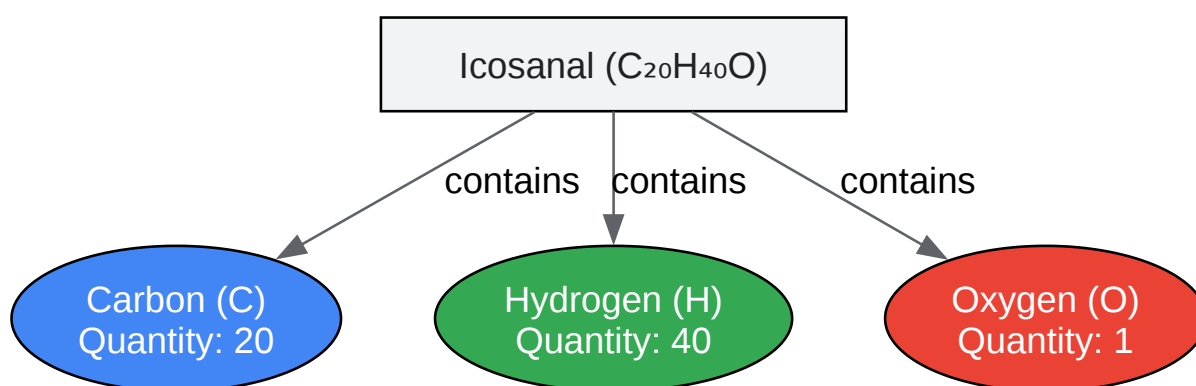
Icosanal is also known by other names, including 1-**Eicosanal** and arachidic aldehyde.[2][3][4]

Structural and Chemical Identity

Icosanal is characterized by a twenty-carbon aliphatic chain with a terminal aldehyde functional group.[5] This structure imparts specific chemical reactivity, primarily related to the aldehyde group, which can readily participate in nucleophilic addition reactions.[7] Its long, nonpolar carbon chain results in very low solubility in water, while it is soluble in nonpolar organic solvents.[7]

Logical Relationship of Elemental Composition

The following diagram illustrates the elemental makeup of **icosanal**, detailing the constituent atoms that contribute to its overall molecular formula and weight.



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Caption: Elemental composition of the **icosanal** molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of Icosanal]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081909/docs#an-in-depth-technical-guide-to-the-molecular-properties-of-icosanal\]](https://www.benchchem.com/product/b081909/docs#an-in-depth-technical-guide-to-the-molecular-properties-of-icosanal)

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